

# Technical Dossier: Benzamide Derivatives in Research and Development

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 2-(Benzylxy)-N,N-dimethylbenzamide

**Cat. No.:** B8321737

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For the attention of: Researchers, scientists, and drug development professionals.

Re: Inquiry for **2-(Benzylxy)-N,N-dimethylbenzamide** CAS Number and Technical Data

A comprehensive search for the Chemical Abstracts Service (CAS) number for **2-(Benzylxy)-N,N-dimethylbenzamide** has been conducted across multiple chemical databases and supplier catalogs. Our investigation did not yield a specific CAS number for this particular compound. This suggests that **2-(Benzylxy)-N,N-dimethylbenzamide** may not be a widely synthesized or commercially available molecule at this time.

In lieu of specific data for the requested compound, this technical guide will focus on a closely related and well-documented benzamide derivative: N,N-Dimethylbenzamide (CAS: 611-74-5). This guide will provide an in-depth overview of its properties, synthesis, and relevant experimental protocols to serve as a valuable resource for researchers in the field.

## N,N-Dimethylbenzamide: A Technical Overview

N,N-Dimethylbenzamide is a substituted benzamide that serves as a versatile building block and reagent in organic synthesis. Its chemical properties and reactivity have been explored in various contexts, making it a compound of interest for medicinal chemistry and materials science.

## Physicochemical Properties

A summary of the key quantitative data for N,N-Dimethylbenzamide is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	611-74-5	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO	<a href="#">[1]</a>
Molecular Weight	149.19 g/mol	<a href="#">[1]</a>
Appearance	White crystalline solid	<a href="#">[1]</a>
Melting Point	43-45 °C	
Boiling Point	132-133 °C at 15 mmHg	
Solubility	Soluble in water	<a href="#">[2]</a>

## Synthesis and Experimental Protocols

The synthesis of N,N-dimethylbenzamide can be achieved through several established methods. A common and straightforward approach involves the acylation of dimethylamine with benzoyl chloride.

### General Synthesis of N,N-Dimethylbenzamide

A representative experimental protocol for the synthesis of N,N-dimethylbenzamide is as follows:

Materials:

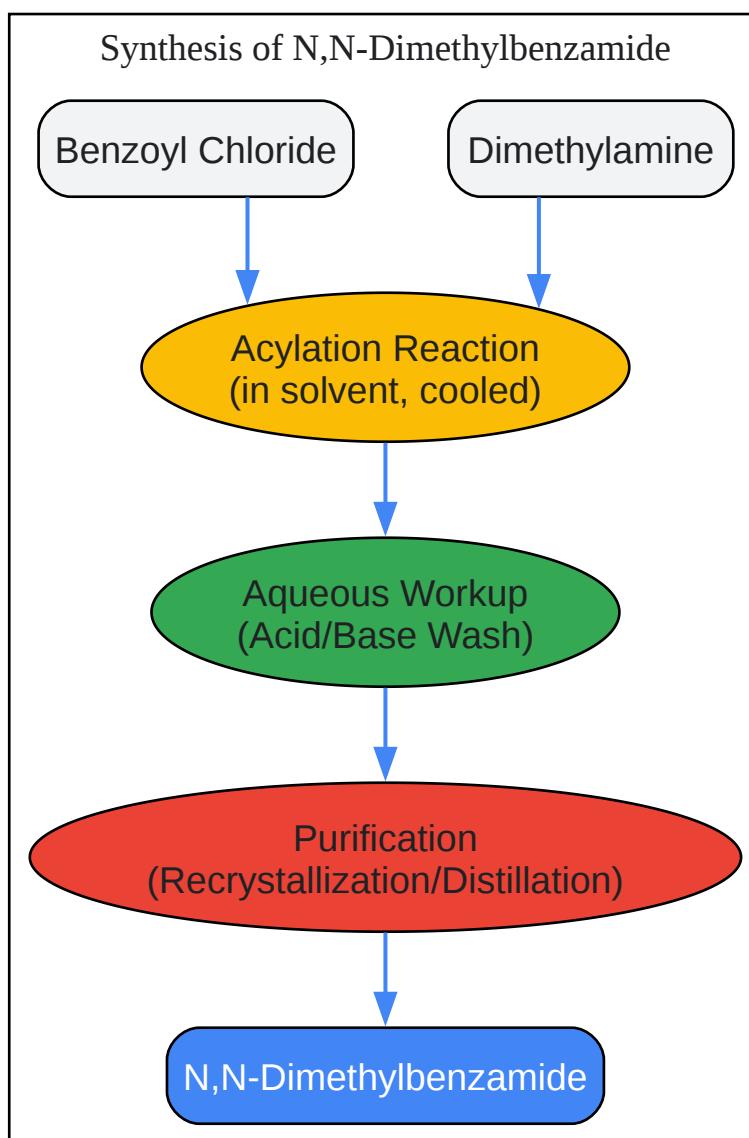
- Benzoyl chloride
- Dimethylamine (aqueous solution or gas)
- Anhydrous diethyl ether or dichloromethane
- Sodium hydroxide solution (e.g., 10%)
- Anhydrous magnesium sulfate

- Separatory funnel
- Round-bottom flask
- Magnetic stirrer
- Ice bath

**Procedure:**

- In a round-bottom flask, dissolve benzoyl chloride in an appropriate anhydrous solvent such as diethyl ether or dichloromethane.
- Cool the solution in an ice bath.
- Slowly add a stoichiometric excess of dimethylamine solution to the cooled and stirring solution of benzoyl chloride. The reaction is exothermic, and maintaining a low temperature is crucial to control the reaction rate and minimize side products.
- After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for a designated period (e.g., 1-2 hours) to ensure the reaction goes to completion.
- Transfer the reaction mixture to a separatory funnel and wash sequentially with a dilute acid solution (e.g., 5% HCl) to remove excess dimethylamine, followed by a dilute base solution (e.g., 10% NaOH) to remove any unreacted benzoyl chloride and benzoic acid byproduct.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure to yield crude N,N-dimethylbenzamide.
- The crude product can be further purified by recrystallization or distillation.

This synthetic workflow can be visualized as follows:



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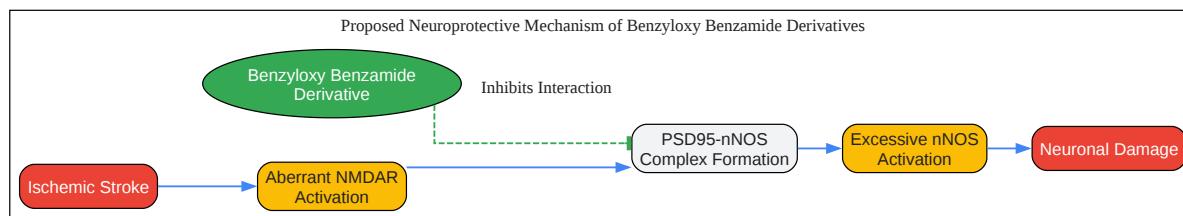
Caption: General workflow for the synthesis of N,N-dimethylbenzamide.

## Potential Applications in Drug Discovery

While specific signaling pathway interactions for **2-(Benzyl)-N,N-dimethylbenzamide** are not documented, research on related benzamide derivatives has shown engagement with various biological targets. For instance, a study on benzyloxy benzamide derivatives identified them as potent neuroprotective agents against ischemic stroke.<sup>[3]</sup> These compounds were found to disrupt the protein-protein interaction between postsynaptic density protein 95

(PSD95) and neuronal nitric oxide synthase (nNOS), which is implicated in neuronal damage following a stroke.

The proposed mechanism of action for these neuroprotective benzyloxy benzamide derivatives can be illustrated as follows:



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Caption: Inhibition of the PSD95-nNOS interaction by benzyloxy benzamide derivatives.

This example highlights the potential for substituted benzamides to modulate key protein-protein interactions in disease pathways. Researchers and drug development professionals can leverage the foundational chemistry of N,N-dimethylbenzamide to synthesize novel derivatives for screening and development in various therapeutic areas.

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## References

- 1. N,N-Dimethylbenzamide | C9H11NO | CID 11916 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. N,N-Dimethylbenzamide, 98+% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 3. Discovery of benzyloxy benzamide derivatives as potent neuroprotective agents against ischemic stroke - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Dossier: Benzamide Derivatives in Research and Development]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8321737#2-benzyloxy-n-n-dimethylbenzamide-cas-number-lookup]

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